

A Technical Guide to the Historical Industrial Applications of 2-Chlorobiphenyl

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Compound of Interest

Compound Name: 2-Chlorobiphenyl

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This technical guide provides an in-depth overview of the historical industrial applications, physicochemical properties, and manufacturing processes related to **2-Chlorobiphenyl** (2-CB). Designated as PCB-1 in the polychlorinated biphenyl (PCB) nomenclature, 2-CB was a foundational congener in the production of commercial PCB mixtures, most notably the Aroclor series manufactured by Monsanto. Its unique properties contributed to the widespread use of these mixtures in various industrial sectors from the early 20th century until their ban due to environmental and health concerns.

Physicochemical and Industrial Properties of 2-Chlorobiphenyl

2-Chlorobiphenyl is a monochlorinated biphenyl that served as a critical precursor in the synthesis of more complex PCB mixtures.^[1] Its fundamental properties, along with those of the resulting mixtures, made it highly valuable for a range of industrial applications. The exceptional thermal stability, electrical insulating properties, and chemical inertness of PCB mixtures were key drivers of their extensive use.^[1]

Below is a summary of the key physicochemical properties of **2-Chlorobiphenyl**:

Property	Value
Synonyms	PCB-1, o-Chlorobiphenyl
CAS Number	2051-60-7
Molecular Formula	C ₁₂ H ₉ Cl
Molecular Weight	188.65 g/mol
Appearance	Colorless to pale yellow liquid
Melting Point	~10 °C
Boiling Point	~274 °C
Density	~1.14 g/cm ³
Water Solubility	Sparingly soluble
Solubility in Organic Solvents	Soluble in ethanol, ether, and other organic solvents

Historical Industrial Applications

The industrial utility of **2-Chlorobiphenyl** was primarily through its inclusion in complex PCB mixtures like the Aroclor series. These mixtures were engineered for their resistance to acids, alkalis, and ultraviolet light, as well as their moisture and gas proofness, and durability.^[1] The applications of these mixtures, particularly the lower-chlorinated versions which would have a higher proportion of congeners like 2-CB, were extensive.

Key Industrial Applications of Low-Chlorinated PCB Mixtures:

- **Dielectric Fluids:** Used in electrical transformers and capacitors due to their excellent electrical insulating properties and thermal stability.^{[1][2][3][4]}
- **Heat Transfer Fluids:** Employed in heat exchangers and hydraulic systems for their high boiling points and stability at high temperatures.^[5]
- **Plasticizers:** Incorporated into paints, adhesives, sealants, and plastics to increase their flexibility and durability.^{[1][4][6]}

- Carbonless Copy Paper: Utilized in the production of carbonless copy paper.[1][4][6]
- Lubricants: Used as lubricating fluids in various industrial machinery.[5]

Presence of 2-Chlorobiphenyl in Commercial Aroclor Mixtures

2-Chlorobiphenyl (PCB-1) was a significant component of the lower-chlorinated Aroclor mixtures. The manufacturing process of Aroclors involved the direct chlorination of biphenyl, leading to a mixture of different PCB congeners.[7] The degree of chlorination was controlled to produce different Aroclor grades, with the lower numbers indicating a lower chlorine content by weight. For instance, Aroclor 1221 contains approximately 21% chlorine by weight.[8]

The following table summarizes the approximate weight percentage of **2-Chlorobiphenyl** (PCB-1) in various Aroclor mixtures, demonstrating its prevalence in the less chlorinated formulations.

Aroclor Mixture	Average Chlorine Content (%)	Approximate Weight % of 2-Chlorobiphenyl (PCB-1)
Aroclor 1221	21	11.5
Aroclor 1232	32	4.8
Aroclor 1016	41	1.84
Aroclor 1242	42	1.1
Aroclor 1248	48	0.1
Aroclor 1254	54	< 0.05
Aroclor 1260	60	< 0.05

Data compiled from congener-specific analyses of Aroclor mixtures.

Historical Manufacturing Process and Experimental Protocols

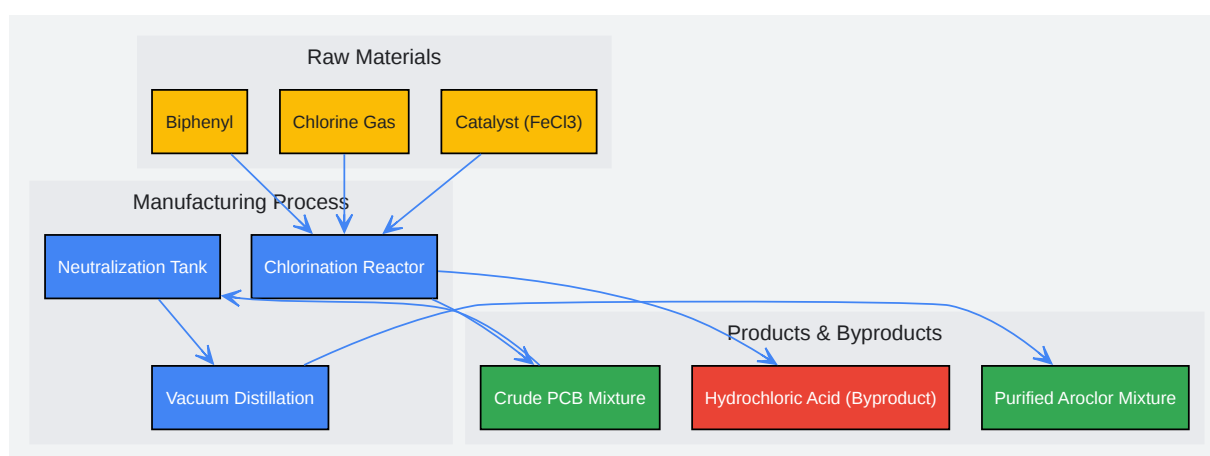
Industrial Manufacturing of Aroclor Mixtures

The historical production of Aroclor mixtures, which contained **2-Chlorobiphenyl**, was achieved through the direct chlorination of biphenyl. This process was not designed to produce a single congener but rather a mixture with a specific average chlorine content.

Key Steps in the Aroclor Manufacturing Process:

- **Chlorination:** Molten biphenyl was reacted with anhydrous chlorine gas in the presence of a catalyst, typically iron filings or ferric chloride. The extent of chlorination was controlled by the reaction time and temperature.
- **Neutralization:** After the desired degree of chlorination was achieved, the crude PCB mixture was treated with an alkali, such as lime, to neutralize any residual hydrochloric acid, a byproduct of the reaction.
- **Purification:** The neutralized mixture was then purified, often through vacuum distillation, to remove impurities and unreacted starting materials.

Below is a diagram illustrating the general workflow of the historical industrial production of Aroclor mixtures.



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Historical Aroclor Manufacturing Process

Experimental Protocol: Analysis of 2-Chlorobiphenyl in Industrial Samples

The following is a representative experimental protocol for the quantitative analysis of **2-Chlorobiphenyl** in historical industrial samples, such as dielectric fluids or plasticizers. This protocol is based on modern analytical techniques relevant to the target audience.

Objective: To quantify the concentration of **2-Chlorobiphenyl** (PCB-1) in an industrial sample using gas chromatography-mass spectrometry (GC-MS).

Materials:

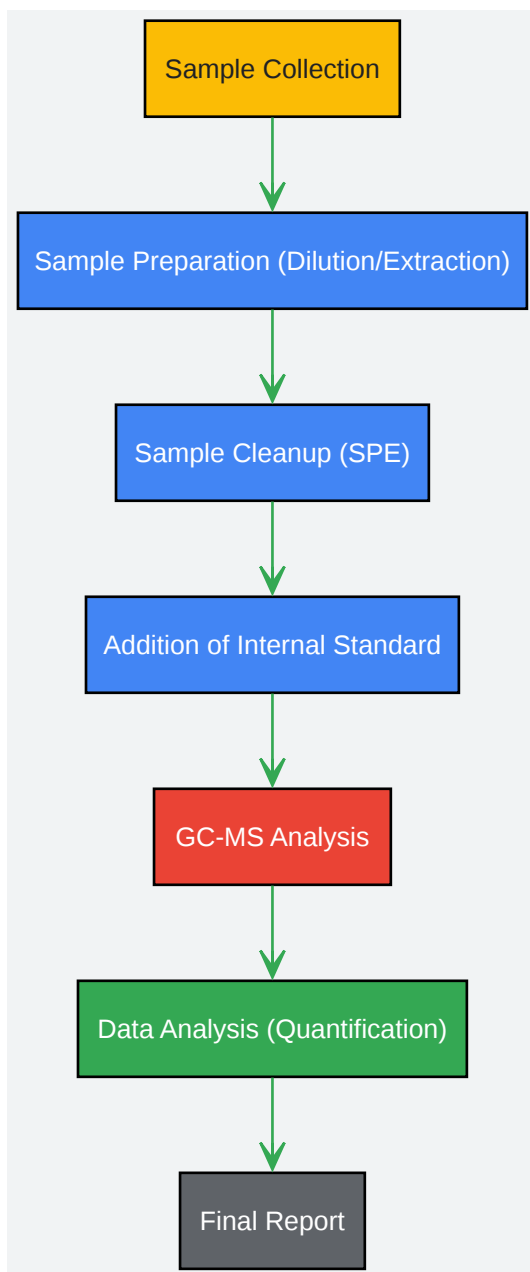
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., DB-5ms)
- Hexane (pesticide residue grade)
- **2-Chlorobiphenyl** analytical standard
- Internal standard (e.g., PCB-209)
- Sample vials, syringes, and volumetric flasks
- Solid Phase Extraction (SPE) cartridges for sample cleanup (if necessary)

Procedure:

- **Sample Preparation:** a. Accurately weigh a known amount of the industrial sample into a volumetric flask. b. Dilute the sample with hexane to a known volume to bring the expected concentration of 2-CB into the calibration range. c. If the sample matrix is complex, perform a cleanup step using SPE to remove interfering compounds.

- Calibration: a. Prepare a series of calibration standards of **2-Chlorobiphenyl** in hexane at different concentrations. b. Add a constant known amount of the internal standard to each calibration standard and the sample. c. Analyze the calibration standards by GC-MS to generate a calibration curve.
- GC-MS Analysis: a. Inject a known volume of the prepared sample into the GC-MS. b. The gas chromatograph separates the components of the mixture, and the mass spectrometer detects and quantifies the **2-Chlorobiphenyl** and the internal standard based on their specific mass-to-charge ratios.
- Quantification: a. Identify the **2-Chlorobiphenyl** peak in the sample chromatogram based on its retention time and mass spectrum compared to the analytical standard. b. Calculate the concentration of **2-Chlorobiphenyl** in the sample using the calibration curve and the response of the internal standard.

Below is a diagram illustrating the experimental workflow for the analysis of **2-Chlorobiphenyl**.

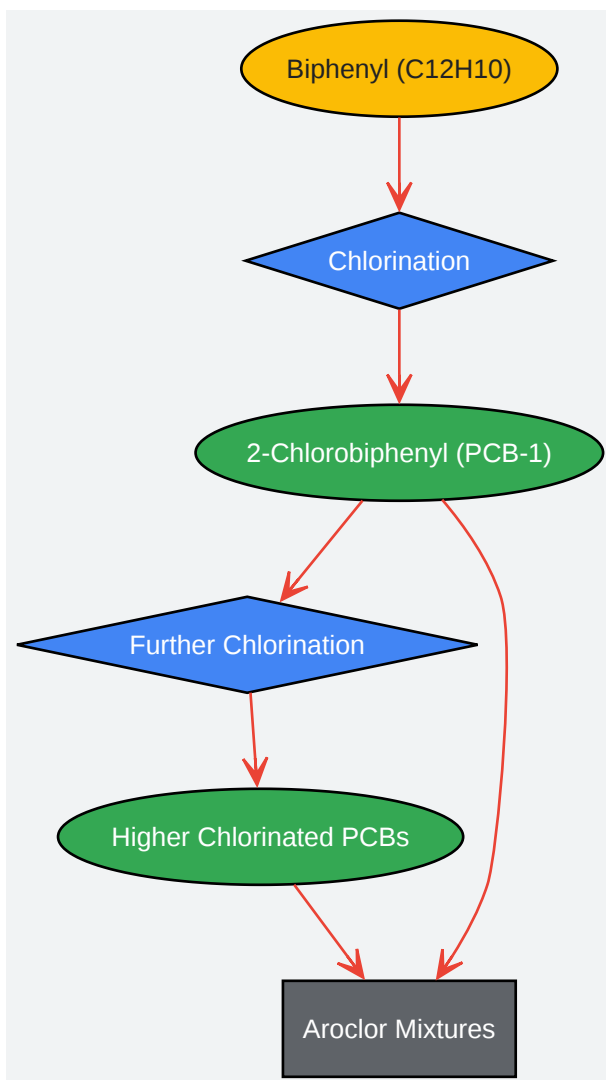


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Workflow for **2-Chlorobiphenyl** Analysis

Logical Relationship of 2-Chlorobiphenyl in PCB Production

2-Chlorobiphenyl can be considered a primary product of the initial chlorination of biphenyl and a building block for the more highly chlorinated congeners found in commercial PCB mixtures. The following diagram illustrates this logical relationship.



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